

# Application Notes and Protocols for OGG1-IN-08

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## Compound of Interest

Compound Name: OGG1-IN-08

Cat. No.: B1677187

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, preparation, and application of **OGG1-IN-08**, a potent inhibitor of 8-oxoguanine DNA glycosylase 1 (OGG1). The provided protocols and data are intended to guide researchers in utilizing this compound for in vitro and in vivo studies targeting the OGG1 pathway.

### Introduction

8-oxoguanine DNA glycosylase 1 (OGG1) is a key enzyme in the base excision repair (BER) pathway, responsible for recognizing and excising the premutagenic lesion 7,8-dihydro-8-oxoguanine (8-oxoG) from DNA.[1][2][3][4][5] Accumulation of 8-oxoG is a hallmark of oxidative stress and is associated with mutagenesis and various pathologies, including cancer and neurodegenerative diseases.[3][6] OGG1 inhibitors, such as **OGG1-IN-08**, are valuable tools for studying the biological roles of OGG1 and hold therapeutic potential.[3][7] **OGG1-IN-08** has been shown to decrease both the glycosylase and lyase activities of OGG1.[8][9]

## Physicochemical Properties and Solubility

**OGG1-IN-08** is a small molecule inhibitor with an IC<sub>50</sub> of 0.22  $\mu$ M for OGG1.[8][9] Careful consideration of its solubility is crucial for the design of robust experiments.

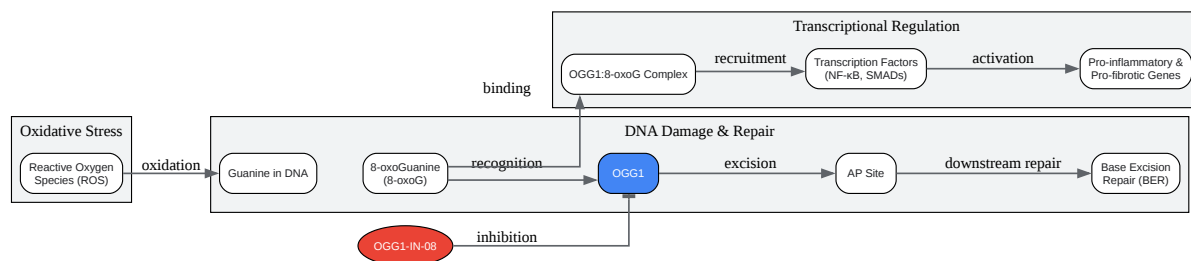
Solvent	Concentration	Notes
DMSO	52 mg/mL (199.13 mM)	Use fresh, anhydrous DMSO as it is hygroscopic, which can reduce solubility.[8]
In Vivo Formulation 1	$\geq 2.08$ mg/mL (7.97 mM)	10% DMSO, 90% (20% SBE- $\beta$ -CD in saline).[9]
In Vivo Formulation 2	$\geq 2.08$ mg/mL (7.97 mM)	10% DMSO, 90% corn oil.[9]
In Vivo Formulation 3	Not specified	50 $\mu$ L of 52 mg/mL DMSO stock in 400 $\mu$ L PEG300, 50 $\mu$ L Tween80, and 500 $\mu$ L ddH <sub>2</sub> O.[8]

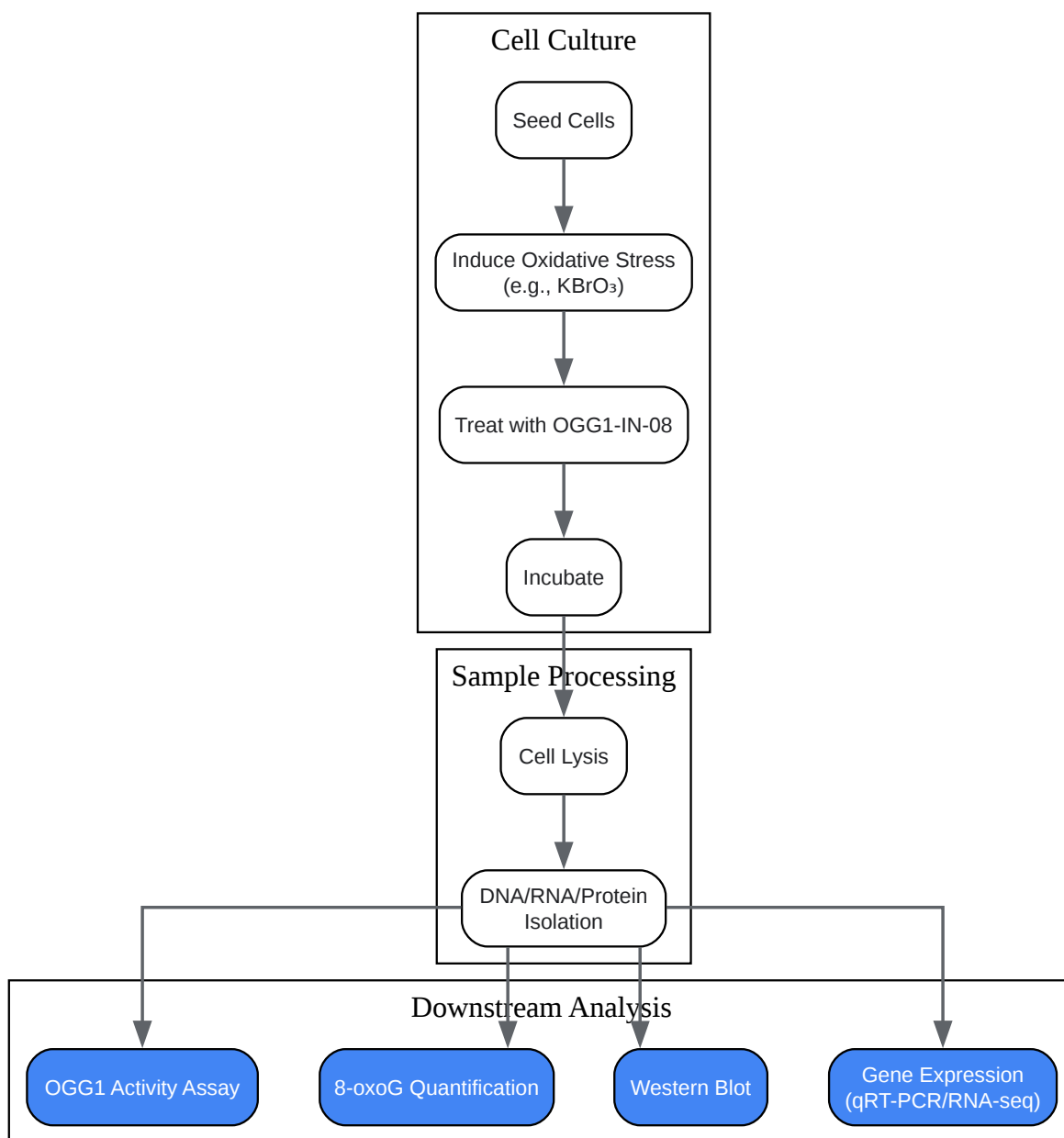
#### Storage and Stability:

- Powder: Store at -20°C for up to 3 years.[8]
- Stock Solutions in DMSO: Aliquot and store at -80°C for up to 1 year or at -20°C for up to 1 month to avoid repeated freeze-thaw cycles.[8]

## OGG1 Signaling Pathway

OGG1 plays a dual role in the cell. Canonically, it functions as a DNA glycosylase in the Base Excision Repair (BER) pathway to remove 8-oxoG lesions. More recently, OGG1 has been identified as a modulator of gene transcription. Upon binding to 8-oxoG in promoter regions, OGG1 can recruit transcription factors, such as NF- $\kappa$ B and SMADs, to activate pro-inflammatory and pro-fibrotic gene expression.[4][5]





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## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Real-time Base Excision Repair Assay to Measure the Activity of the 8-oxoguanine DNA Glycosylase 1 in Isolated Mitochondria of Human Skin Fibroblasts - PMC [pmc.ncbi.nlm.nih.gov]
- 3. What are OGG1 inhibitors and how do they work? [synapse.patsnap.com]
- 4. Lost in the Crowd: How Does Human 8-Oxoguanine DNA Glycosylase 1 (OGG1) Find 8-Oxoguanine in the Genome? | MDPI [mdpi.com]
- 5. 8-Oxoguanine targeted by 8-oxoguanine DNA glycosylase 1 (OGG1) is central to fibrogenic gene activation upon lung injury - PMC [pmc.ncbi.nlm.nih.gov]
- 6. assaygenie.com [assaygenie.com]
- 7. The potential for OGG1 inhibition to be a therapeutic strategy for pulmonary diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 8. selleckchem.com [selleckchem.com]
- 9. medchemexpress.com [medchemexpress.com]
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